

Safeguarding Your Research: A Comprehensive Guide to Handling Chlorothen

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Compound of Interest

Compound Name: Chlorothen

Cat. No.: B086339

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For laboratory professionals, ensuring a safe environment through the meticulous handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Chlorothen** (1,1,1-trichloroethane), a common solvent in research and development. Adherence to these procedures is critical for minimizing exposure risks and ensuring regulatory compliance.

Immediate Safety and Handling Protocols

When working with **Chlorothen**, a series of procedural steps must be followed to ensure the safety of all personnel. This involves the correct use of personal protective equipment (PPE), proper handling techniques in designated areas, and established protocols for accidental exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][2]}
- An accessible safety shower and eyewash station are mandatory in the immediate work area.^{[2][3]}

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles with side-shields are required.^[3]

- Hand Protection: Wear protective gloves. Given the nature of chlorinated solvents, fluorinated rubber gloves are recommended.[1][3]
- Body Protection: An impervious, flame-resistant lab coat or apron should be worn.[1][3] Full-length pants and closed-toe shoes are also required.[1]
- Respiratory Protection: If working outside of a fume hood or in poorly ventilated areas, a government-approved respirator is necessary.[2][3][4]

Handling Procedures:

- Avoid breathing vapors or mist.[1][3][5]
- Do not eat, drink, or smoke in the handling area.[3][6]
- Wash hands thoroughly after handling the product.[1][3]
- Keep the container tightly closed when not in use.[3][6]
- Store in a cool, dry, well-ventilated place away from incompatible materials such as acids, alkali metals, and strong reducing agents.[1][5][7]

Quantitative Data Summary

The following table summarizes key quantitative data for **Chlorothen** (1,1,1-trichloroethane). This information is critical for risk assessment and exposure management.

Property	Value	Source
Boiling Point	165°F (74°C)	[5]
Vapor Pressure	100 mmHg @ 20°C	[5]
Specific Gravity	1.321 @ 25/25°C	[5]
Solubility in Water	0.07 g/100g @ 25°C	[5]
Oral LD50 (Rat)	>10,000 mg/kg	[5]
Dermal LD50 (Rabbit)	~15,000 mg/kg	[5]
Inhalation LC50 (Mouse)	8450 ppm (4 hours)	[4]
Flammable Limits	LFL: 7.5% @ 25°C, UFL: 12.5% @ 25°C	[5]

Emergency and Disposal Plans

A clear and concise plan for emergencies and the proper disposal of **Chlorothen** is a critical component of laboratory safety.

First Aid Measures:

- Inhalation: Immediately move the individual to fresh air.[1][3] If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[1][3][7]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water.[3] Seek immediate medical attention.

Spill and Leak Procedures:

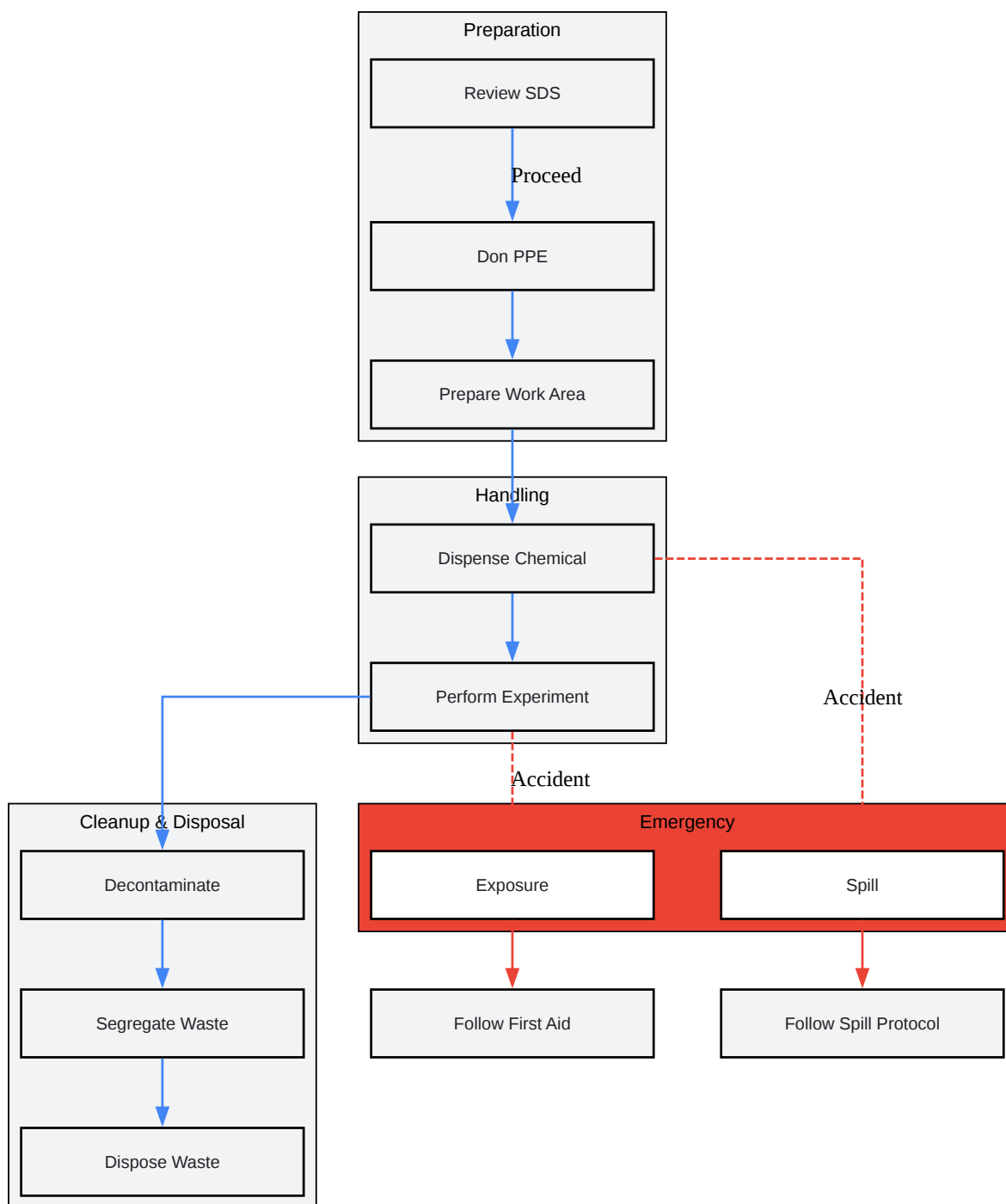
- Evacuate the area and shut off all ignition sources.
- Wear the appropriate PPE as described above.
- For small spills, use an absorbent material like diatomite or universal binders to soak up the liquid.[\[3\]](#)[\[7\]](#)
- Collect the absorbed material and contaminated surfaces into a sealed, vapor-tight plastic bag for disposal.[\[7\]](#)
- Clean the spill area with alcohol followed by a strong soap and water solution.[\[7\]](#)
- Do not allow the chemical to enter drains or waterways.[\[3\]](#)[\[5\]](#)

Disposal Plan:

- Dispose of **Chlorothen** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[3\]](#)[\[5\]](#)
- Do not dump into sewers, on the ground, or into any body of water.[\[5\]](#)
- Empty containers may still pose a hazard and must be disposed of properly.[\[5\]](#) Do not cut or weld empty containers due to the risk of explosion.[\[5\]](#)

Experimental Workflow for Safe Handling

To provide a clear, step-by-step visual guide, the following diagram illustrates the workflow for the safe handling of **Chlorothen**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Chlorothen**.

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